

An In-depth Technical Guide to Isoserine: Properties, Synthesis, and Biological Activity

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Compound of Interest

Compound Name: *Isoserine*

Cat. No.: *B555941*

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Introduction

Isoserine (3-amino-2-hydroxypropanoic acid) is a non-proteinogenic α -hydroxy- β -amino acid, a structural isomer of the common amino acid serine.[1] Unlike serine, **isoserine** is not incorporated into proteins during translation but can be produced synthetically.[1] Its unique structure, featuring a hydroxyl group on the alpha-carbon and an amino group on the beta-carbon, imparts distinct chemical properties and biological activities, making it a molecule of significant interest in pharmaceutical and biochemical research.[2][3]

This technical guide provides a comprehensive overview of **isoserine**, covering its physicochemical properties, various synthetic methodologies, and its roles in key biological pathways. Particular focus is given to its potential as a therapeutic agent through the modulation of the GABA transporter GAT3 and the inhibition of Aminopeptidase N.

Physicochemical and Molecular Properties

Isoserine is a polar molecule, with its hydroxyl group contributing to its solubility in water.[2][3] It exists as a white to off-white crystalline powder.[3][4] The compound is available in its racemic form (DL-**Isoserine**) and as separate enantiomers (L-**Isoserine** and D-**Isoserine**), each with a distinct CAS number.

Table 1: Isomer Identification and CAS Numbers

| Isomer Name | Common Synonym(s) | CAS Registry Number |
|---------------------|-----------------------------|-----------------------------------|
| Isoserine (racemic) | DL-Isoserine; (±)-Isoserine | 565-71-9[1][2][5], 632-12-2[3][6] |
| L-Isoserine | (S)-Isoserine | 632-13-3[4][7][8] |
| D-Isoserine | (R)-Isoserine | 632-11-1[4] |

Table 2: Molecular and Physical Properties

| Property | Value | Source(s) |
|---|--|-------------|
| Molecular Formula | C ₃ H ₇ NO ₃ | [1][2][4] |
| Molar Mass | 105.09 g/mol | [5][7] |
| Melting Point | DL-Isoserine: 235 °C (dec.) L-Isoserine: 199-201 °C | [9][10] |
| Solubility | Soluble in water, slightly soluble in ethanol. | [2][3][7] |
| pKa Values | pK ₁ : 2.71 (carboxyl group) pK ₂ : 9.25 (amino group) | [9][10][11] |
| Specific Optical Rotation ([α] _D) | L-Isoserine: -32.0° | [8] |

Synthesis of Isoserine

Isoserine has been produced exclusively through synthetic methods, with the first documented laboratory synthesis reported in 1976.[1][12] Several routes have since been developed, starting from common chiral precursors.

Experimental Protocol: Synthesis of (S)-Isoserine from L-Asparagine

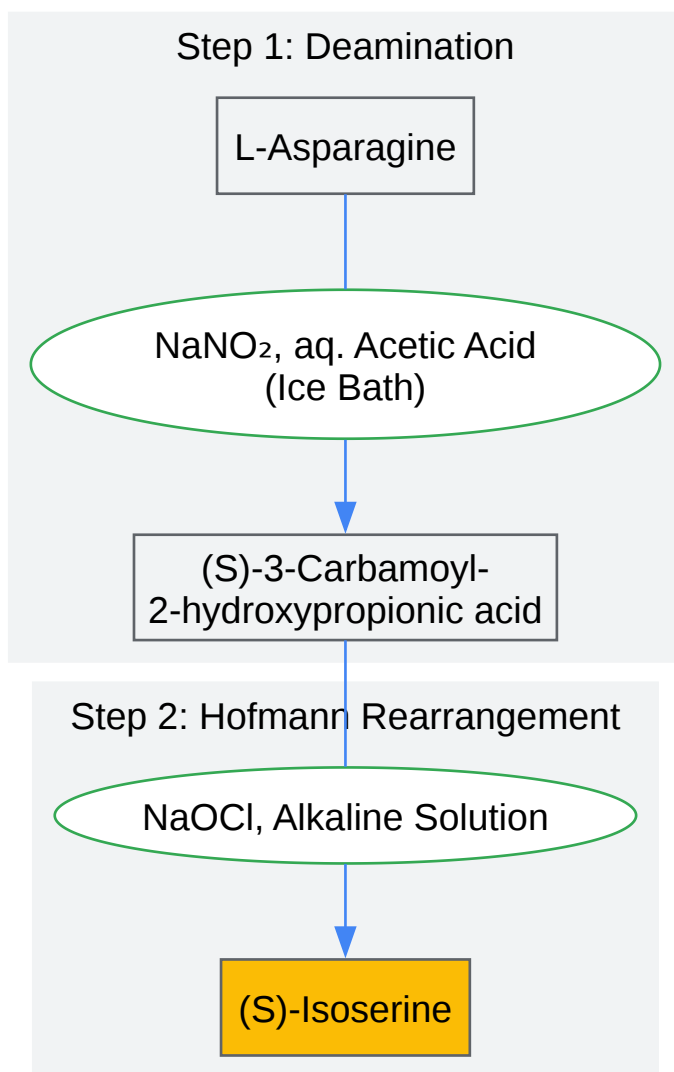
A well-established method for synthesizing (S)-**isoserine** utilizes L-asparagine as the starting material in a two-step process involving deamination followed by a Hofmann rearrangement.[9][13]

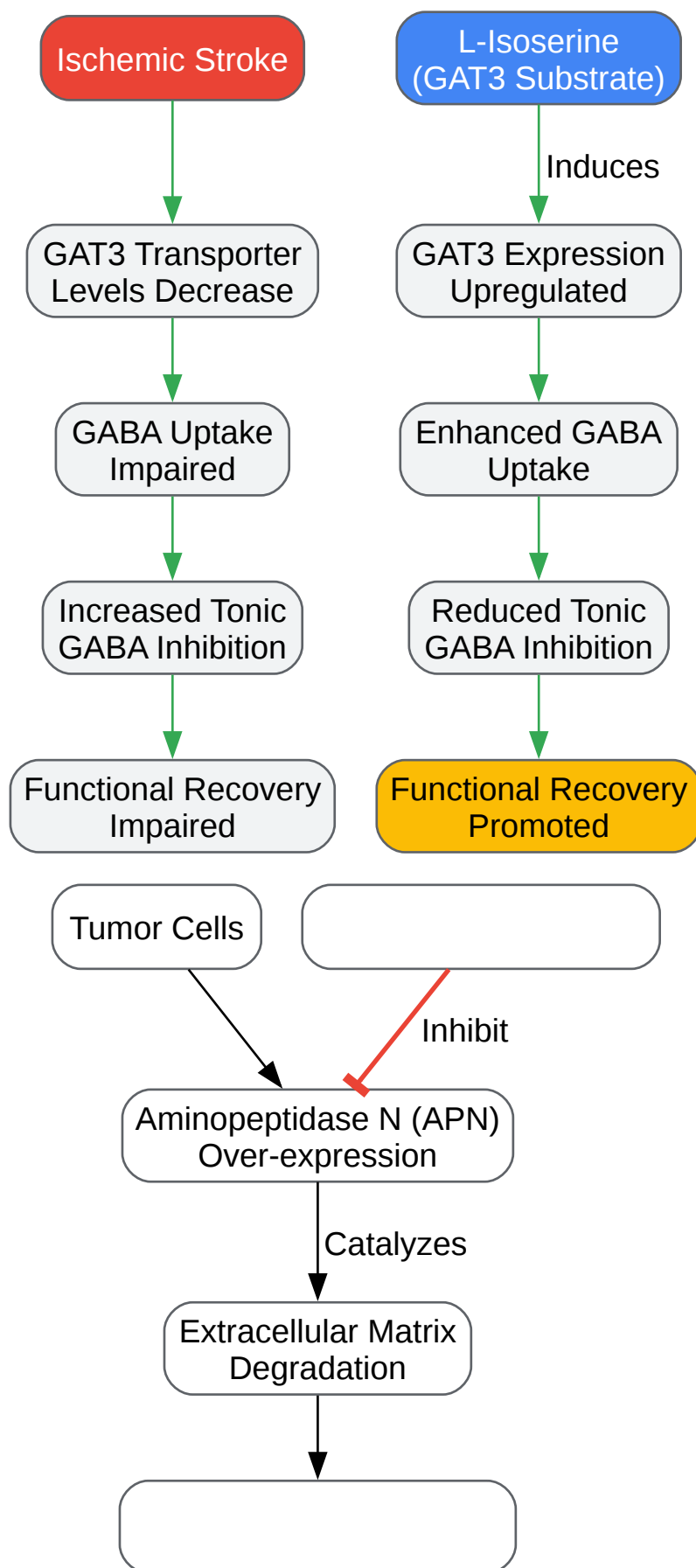
Step 1: Synthesis of (S)-3-Carbamoyl-2-hydroxypropionic acid

- Dissolve 1 mole of L-asparagine in a 20% aqueous acetic acid solution.
- Cool the solution in an ice bath.
- With vigorous stirring, slowly add a solution containing 1 to 2 moles of sodium nitrite in water.
- Continue stirring the reaction mixture in the ice bath for one hour, then allow it to proceed overnight at room temperature.
- Evaporate the solution to a solid residue.
- Dissolve the solid in water and purify using an IRA-400 (OH⁻) ion-exchange resin column.
- Elute the product with 5% acetic acid.
- Evaporate the fractions containing the product to yield (S)-3-Carbamoyl-2-hydroxypropionic acid. The reported yield is approximately 83%.[\[13\]](#)

Step 2: Synthesis of (S)-**Isoserine** via Hofmann Rearrangement

- Treat the (S)-3-Carbamoyl-2-hydroxypropionic acid obtained in Step 1 with sodium hypochlorite in an alkaline solution.
- Purify the resulting reaction mixture using resin column chromatography.
- Recrystallize the product from aqueous ethanol to obtain pure (S)-**isoserine**.[\[9\]](#)[\[13\]](#)





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